spectroscopic data (NMR, IR, MS) of 6-Azaspiro[2.5]octane

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Compound of Interest

Compound Name:	*6-Azaspiro[2.5]octane*
CAS No.:	*872-64-0*
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An In-depth Technical Guide to the Spectroscopic Characterization of **6-Azaspiro[2.5]octane**

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Introduction: The Structural Significance of the 6-Azaspiro[2.5]octane Scaffold

The **6-Azaspiro[2.5]octane** moiety is a valuable structural motif in modern medicinal chemistry. As a saturated heterocyclic system, its rigid, three-dimensional conformation offers a distinct advantage over planar aromatic linkers by providing an expanded set of vectors for precise interaction with biological targets.[1] This spirocyclic framework, which features a cyclopropane ring fused to a piperidine ring at a shared quaternary carbon, has been successfully incorporated into pharmaceutical drug candidates to enhance key properties such as potency, metabolic stability, and target selectivity.[1][2] A notable application is in the development of small molecule agonists for the human glucagon-like peptide-1 (GLP-1) receptor, a critical target in the treatment of type 2 diabetes and obesity.[3]

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Given its increasing relevance, a thorough understanding of the analytical and spectroscopic characteristics of **6-Azaspiro[2.5]octane** is paramount for researchers in drug discovery and development. This guide provides a comprehensive analysis of its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, grounded in fundamental principles and established experimental protocols.

Molecular Structure and Spectroscopic Implications

6-Azaspiro[2.5]octane (Molecular Formula: $C_7H_{13}N$, Molecular Weight: 111.19 g/mol) possesses a unique topology that directly influences its spectroscopic signature.[4] Key structural features include:

- A spirocyclic carbon (C3) shared between the two rings.
- A cyclopropane ring (C1, C2, C3), characterized by high ring strain and unique C-H bond hybridization.
- A piperidine ring (C3, C4, C5, N6, C7), which exists in a chair-like conformation.
- A secondary amine (N6-H), which is a key functional group with distinct spectroscopic properties.[5]

These features give rise to a set of non-equivalent protons and carbons, each with a predictable chemical environment that can be elucidated by the techniques that follow.

Caption: Numbered structure of **6-Azaspiro[2.5]octane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of **6-Azaspiro[2.5]octane**. The analysis requires separate consideration of the ^1H and ^{13}C spectra.

^1H NMR Spectroscopy: Probing the Proton Environment

Theoretical Insights: The chemical shift (δ) of each proton is determined by its local electronic environment. Protons on carbons adjacent (alpha) to the electron-withdrawing nitrogen atom (C5 and C7) are deshielded and will appear at a lower field (higher ppm) than the protons on

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C4.[6][7] The protons of the cyclopropane ring (C1 and C2) are expected to appear at a significantly higher field (lower ppm) due to the unique anisotropic effects of the strained ring system. The N-H proton signal is typically broad and its chemical shift is concentration-dependent; it will readily exchange with deuterium upon the addition of D_2O, causing the signal to disappear from the spectrum, a key confirmatory test.[6]

Predicted ^1H NMR Data (400 MHz, $CDCl_3$):

Atom Position	Predicted δ (ppm)	Multiplicity	Integration	Rationale
H1, H2	**0.4 - 0.8**	**m**	**4H**	**Highly shielded protons of the cyclopropane ring.**
H4	1.5 - 1.7	m	4H	Protons on the piperidine ring, beta to nitrogen.
NH	1.8 - 2.5	br s	1H	Broad, exchangeable secondary amine proton.

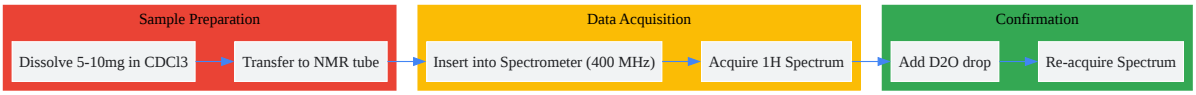
| H5, H7 | 2.7 - 2.9 | t | 4H | Deshielded protons alpha to the nitrogen atom. |

Experimental Protocol: ^1H NMR Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **6-Azaspiro[2.5]octane** in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube.[8]
- Spectrometer Setup: Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- Acquisition Parameters: Use a standard pulse program for proton NMR. Typical parameters include a 30° pulse angle, an acquisition time of 2-3 seconds, and a relaxation delay of 1-2 seconds.

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- D_2O Exchange (Confirmation): After initial acquisition, add one drop of deuterium oxide (D_2O) to the NMR tube, shake gently, and re-acquire the spectrum. The disappearance of the N-H signal confirms its assignment.



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Caption: Workflow for ^1H NMR analysis including D_2O exchange.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

Theoretical Insights: Similar to ^1H NMR, carbons adjacent to the nitrogen (C5 and C7) are deshielded and will have higher chemical shifts.[7] The spiro carbon (C3) is a quaternary carbon and will typically show a weaker signal. The cyclopropyl carbons (C1 and C2) will be significantly shielded, appearing at a very high field (low ppm).

Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$):

Atom Position	Predicted δ (ppm)	Rationale
C1, C2	**10 - 15**	**Highly shielded cyclopropyl carbons.**
C3	20 - 25	Quaternary spiro carbon.
C4	35 - 40	Piperidine carbon, beta to nitrogen.

| C5, C7 | 48 - 53 | Deshielded carbons alpha to the nitrogen atom. |

Experimental Protocol: ^{13}C NMR Acquisition

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- Sample Preparation: Use the same sample prepared for ^{1}H NMR analysis. A higher concentration (20-50 mg) may be beneficial due to the lower natural abundance of ^{13}C.
- Spectrometer Setup: Acquire the spectrum on the same spectrometer, switching to the ^{13}C channel.
- Acquisition Parameters: Use a standard proton-decoupled pulse sequence (e.g., zgpg30) to obtain a spectrum with singlets for all carbon signals. A larger number of scans (e.g., 1024 or more) is typically required compared to ^{1}H NMR.

Infrared (IR) Spectroscopy

Theoretical Insights: IR spectroscopy identifies functional groups by detecting their characteristic vibrational frequencies. For **6-Azaspiro[2.5]octane**, the key diagnostic absorptions are associated with the secondary amine and the aliphatic C-H bonds.[6] As a secondary amine, it is expected to show a single, moderately sharp N-H stretching band.[5][9] The spectrum will also be dominated by strong C-H stretching absorptions from the numerous sp^3-hybridized carbons.[10]

Predicted Characteristic IR Absorptions:

Vibration Type	Predicted Wavenumber (cm^{-1})	Intensity	Notes
N-H Stretch	**3350 - 3310**	**Medium, Sharp**	**Diagnostic for a secondary amine. [9]**
C(sp^3)-H Stretch	3000 - 2850	Strong	Aliphatic C-H bonds of the piperidine ring.[10]
C(sp^3)-H Stretch	~3080	Medium	C-H bonds of the strained cyclopropane ring.[10]
N-H Bend	1650 - 1580	Medium-Weak	Often broad and can be difficult to assign definitively.[9]

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| C-N Stretch | 1250 - 1020 | Medium | Aliphatic amine C-N stretch.[9] |

Experimental Protocol: IR Spectrum Acquisition (Liquid Sample)

- Sample Preparation: Place one drop of neat **6-Azaspiro[2.5]octane** (which is a liquid at room temperature) between two polished sodium chloride (NaCl) or potassium bromide (KBr) salt plates.[11]
- Analysis: Gently press the plates together to form a thin liquid film.
- Data Acquisition: Place the salt plate assembly in the sample holder of an FTIR spectrometer and acquire the spectrum, typically by co-adding 16 or 32 scans to improve the signal-to-noise ratio. A background spectrum of air should be collected first.

Mass Spectrometry (MS)

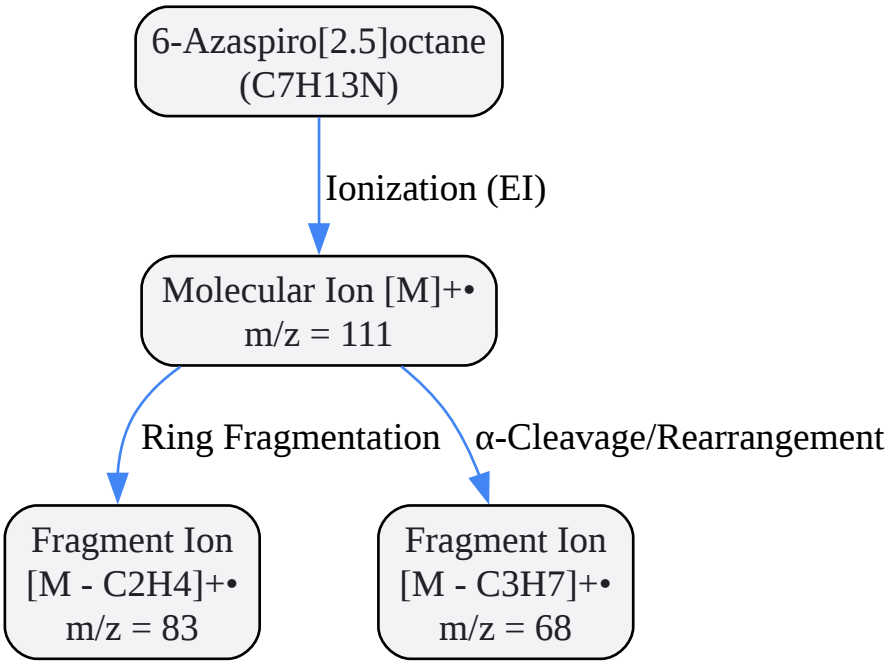
Theoretical Insights: Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. Using a hard ionization technique like Electron Ionization (EI), the molecule is ionized to form a molecular ion ($M^{+}\bullet$), which then undergoes fragmentation.[12][13] The most characteristic fragmentation pathway for aliphatic amines is α-cleavage, which involves the breaking of a C-C bond adjacent to the nitrogen atom.[6][14] This cleavage is driven by the formation of a stable, resonance-stabilized iminium cation.

Predicted Fragmentation Pathway:

- Molecular Ion ($M^{+}\bullet$): The molecular ion peak will appear at a mass-to-charge ratio (m/z) of 111, corresponding to the molecular weight of $C_7H_{13}N$.[4][15]
- α-Cleavage: Cleavage of the C3-C4 bond or the C3-C7 bond would lead to the loss of a propyl radical ($\bullet C_3H_5$) or an ethyl radical ($\bullet C_2H_5$) from the piperidine ring portion, but this is less favored. The most probable α-cleavage involves the bonds connected to the nitrogen. Cleavage of the C5-C4 bond would result in a fragment that is not the most stable. The most significant fragmentation will be the cleavage of the C-C bonds alpha to the nitrogen, which are the C3-C4 and C3-C7 bonds in the ring structure, leading to ring opening. A more likely fragmentation for cyclic amines is the loss of a radical adjacent to the ring. For **6-Azaspiro[2.5]octane**, cleavage of the C1-C3 or C2-C3 bond is a primary fragmentation route.

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- Loss of Ethylene (C_2H_4) from cyclopropane ring fragmentation: A common fragmentation for spiro-cyclopropanes can lead to the loss of a neutral ethylene molecule, resulting in a fragment at m/z 83.
- Loss of a Propyl Radical: Alpha-cleavage at C4-C5 with subsequent rearrangement could lead to the loss of a propyl radical ($•C_3H_7$), yielding a fragment at m/z 68.



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Caption: Predicted major fragmentation pathways for **6-Azaspiro[2.5]octane** in EI-MS.

Predicted Mass Spectrum Data (EI):

m/z	Relative Intensity	Proposed Identity
111	**Moderate**	**$[C_7H_{13}N]^{+•}$ (Molecular Ion)**
83	Strong	$[C_5H_9N]^{+•}$ (Loss of C_2H_4)

| 68 | Moderate | $[C_4H_6N]^+$ (Loss of $•C_3H_7$) |

Experimental Protocol: EI-MS Acquisition

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- Sample Introduction: Introduce a dilute solution of the compound (e.g., in methanol or dichloromethane) into the mass spectrometer via a direct insertion probe or through a gas chromatography (GC) inlet.
- Ionization: Use a standard electron ionization source with an electron energy of 70 eV. This high energy ensures reproducible fragmentation patterns for library matching.[13]
- Analysis: The generated ions are separated by a mass analyzer (e.g., a quadrupole) and detected. The resulting spectrum plots ion abundance versus m/z.

Conclusion

The structural characterization of **6-Azaspiro[2.5]octane** is reliably achieved through a combination of NMR, IR, and MS techniques. ^{1}H and ^{13}C NMR spectroscopy provide a definitive map of the carbon-hydrogen framework, with characteristic shifts confirming the spirocyclic and piperidine ring systems. IR spectroscopy serves as a rapid method to verify the presence of the secondary amine functional group. Finally, mass spectrometry confirms the molecular weight and reveals a predictable fragmentation pattern dominated by ring fragmentation and α-cleavage, providing further structural corroboration. Together, these techniques offer a complete and validated spectroscopic profile essential for the identification and quality control of this important medicinal chemistry scaffold.

References

- PubChem. 6-Azaspiro(2.5)octane hydrochloride. National Center for Biotechnology Information. Available from: [Link]
- PubChem. **6-Azaspiro[2.5]octane**. National Center for Biotechnology Information. Available from: [Link]
- Chemistry LibreTexts. 24.10: Spectroscopy of Amines. Available from: [Link]
- Chemistry LibreTexts. Spectroscopy of Amines (Table of Contents). Available from: [Link]
- PubChemLite. **6-azaspiro[2.5]octane** (C7H13N). Available from: [Link]

© 2026 BenchChem. All rights reserved.

- CAS Common Chemistry. 6-(Phenylmethyl)-1-oxa-**6-azaspiro[2.5]octane**. Available from: [Link]
- UCLA Chemistry. IR Spectroscopy Tutorial: Amines. Available from: [Link]
- Illinois State University. Infrared Spectroscopy - Amines. Available from: [Link]
- Spectroscopy Online. Organic Nitrogen Compounds III: Secondary and Tertiary Amines. Available from: [Link]
- LookChem. Cas 147804-30-6,1-OXA-**6-AZASPIRO[2.5]OCTANE**-6-CARBOXYLIC ACID, 1,1-DIMETHYLETHYL ESTER. Available from: [Link]
- ChemRxiv. Enzymatic Stereodivergent Synthesis of Azaspiro[2.y]alkanes. Available from: [Link]
- PubChemLite. **6-azaspiro[2.5]octane**-5,7-dione. Available from: [Link]
- Semantic Scholar. S1 Supporting Information Oxa-spirocycles: synthesis, properties and applications. Available from: [Link]
- PubMed. **6-Azaspiro[2.5]octane**s as Small Molecule Agonists of the Human Glucagon-Like Peptide-1 Receptor. Available from: [Link]
- PubMed Central. A Theoretical Investigation of Novel Sila- and Germa-Spirocyclic Imines and Their Relevance for Electron-Transporting Materials and Drug Discovery. Available from: [Link]
- Chemguide. FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. Available from: [Link]
- University of Wisconsin-Madison. Tables For Organic Structure Analysis. Available from: [Link]
- PubMed. Structural and conformational analysis of 1-oxaspiro[2.5]octane and 1-oxa-2-azaspiro[2.5]octane derivatives by (1) H, (13) C, and (15) N NMR. Available from: [Link]

© 2026 BenchChem. All rights reserved.

- Doc Brown's Chemistry. C8H18 mass spectrum of octane fragmentation pattern. Available from: [Link]
- ACS Medicinal Chemistry Letters. General Synthesis and Properties of Bridged, Fused, and Spirocyclic Azacycles via Intramolecular C–H Bond Amination. Available from: [Link]
- Chemistry LibreTexts. Fragmentation Patterns in Mass Spectra. Available from: [Link]
- YouTube. Mass Spectral Fragmentation Pathways. Available from: [Link]
- NIST. CHAPTER 2 Fragmentation and Interpretation of Spectra. Available from: [Link]
- ResearchGate. Spectroscopic and Chemical Properties of the Amine. Available from: [Link]
- Chemistry LibreTexts. 11.5: Infrared Spectra of Some Common Functional Groups. Available from: [Link]
- PubMed. Spirocyclic Scaffolds in Medicinal Chemistry. Available from: [Link]
- Michigan State University. Interpretation of mass spectra. Available from: [Link]
- University of Colorado Boulder. Table of Characteristic IR Absorptions. Available from: [Link]
- ACS Publications. Approach to Heterospirocycles for Medicinal Chemistry. Available from: [Link]
- YouTube. Mass Spectrometer - Interpreting Spectra. Available from: [Link]
- YouTube. Mass Spectrometry Organic Compounds. Available from: [Link]
- Organic Chemistry Data & Info. NMR Spectroscopy – 1H NMR Chemical Shifts. Available from: [Link]

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Sources

- 1. chemrxiv.org [chemrxiv.org]
- 2. Spirocyclic Scaffolds in Medicinal Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 6-Azaspiro[2.5]octanes as small molecule agonists of the human glucagon-like peptide-1 receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 6-Azaspiro[2.5]octane | C7H13N | CID 22417173 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. spectroscopyonline.com [spectroscopyonline.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. homepages.abdn.ac.uk [homepages.abdn.ac.uk]
- 9. orgchemboulder.com [orgchemboulder.com]
- 10. uanlch.vscht.cz [uanlch.vscht.cz]
- 11. 6-AZASPIRO[2.5]OCTANE | CymitQuimica [cymitquimica.com]
- 12. chemguide.co.uk [chemguide.co.uk]
- 13. uni-saarland.de [uni-saarland.de]
- 14. m.youtube.com [m.youtube.com]
- 15. PubChemLite - 6-azaspiro[2.5]octane (C7H13N) [pubchemlite.lcsb.uni.lu]

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